

# Proper Disposal of Podocarpus Flavanone: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Podocarpus flavanone*

Cat. No.: B595561

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For Immediate Implementation: This document provides essential safety and logistical information for the proper disposal of **Podocarpus flavanone**, a naturally derived compound utilized in scientific research. The following procedures are designed to ensure the safety of laboratory personnel and to mitigate environmental impact, aligning with best practices for chemical waste management.

Due to the absence of a specific Safety Data Sheet (SDS) for **Podocarpus flavanone**, these guidelines are formulated based on the known properties of related flavonoid compounds and general principles of laboratory safety for handling organic chemicals. As a precautionary measure, **Podocarpus flavanone** should be treated as a potentially hazardous substance with particular attention to its potential aquatic toxicity, a common characteristic of flavone derivatives.

## Summary of Key Disposal and Safety Parameters

The following table summarizes crucial information for the safe handling and disposal of **Podocarpus flavanone**, based on data for the related compound, Flavone.

Parameter	Guideline	Source
Chemical Name	Podocarpus flavanone	-
CAS Number	110382-42-8	<a href="#">[1]</a>
Molecular Formula	C <sub>33</sub> H <sub>26</sub> O <sub>10</sub>	<a href="#">[1]</a>
Known Hazards (of related Flavone)	Toxic to aquatic life with long-lasting effects.	<a href="#">[2]</a> <a href="#">[3]</a>
Personal Protective Equipment (PPE)	Chemical-resistant gloves (e.g., nitrile), safety goggles with side shields, and a lab coat must be worn.	<a href="#">[2]</a> <a href="#">[3]</a>
Primary Disposal Route	Collection by a licensed hazardous waste disposal company.	<a href="#">[2]</a> <a href="#">[3]</a>
Spill Management	Absorb with inert material (e.g., vermiculite, sand), collect in a sealed container, and dispose of as hazardous waste.	<a href="#">[2]</a>
Incompatible Materials	Strong oxidizing agents.	<a href="#">[2]</a>

## Step-by-Step Disposal Protocol

Adherence to the following procedural steps is mandatory for the disposal of **Podocarpus flavanone** waste.

### Step 1: Waste Segregation and Collection

- All solid waste contaminated with **Podocarpus flavanone** (e.g., weighing papers, contaminated gloves, pipette tips) must be collected in a dedicated, clearly labeled, and sealable hazardous waste container.
- Solutions containing **Podocarpus flavanone** should be collected in a separate, compatible, and clearly labeled hazardous waste container for liquids.

- Do not mix **Podocarpus flavanone** waste with other chemical waste streams unless compatibility has been verified.

#### Step 2: Waste Labeling

- The hazardous waste container must be labeled with the following information:
  - "Hazardous Waste"
  - "**Podocarpus Flavanone**"
  - The approximate concentration and quantity of the waste.
  - The date the waste was first added to the container.
  - The appropriate hazard pictograms (e.g., "Harmful," "Environmental Hazard").

#### Step 3: Storage of Waste

- Store the sealed hazardous waste container in a designated, well-ventilated, and secure waste accumulation area.
- Ensure the storage area is away from drains and sources of ignition.

#### Step 4: Arrangement for Disposal

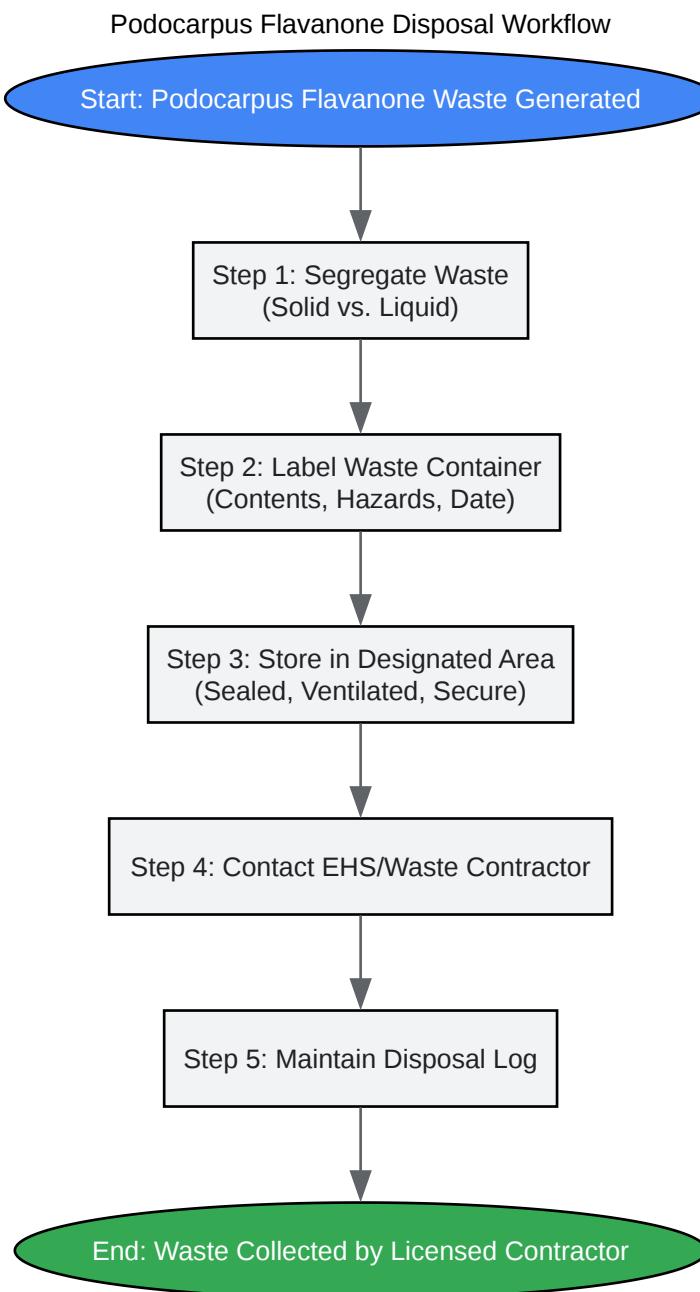
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the **Podocarpus flavanone** waste.
- Provide the waste contractor with a complete and accurate description of the waste.

#### Step 5: Record Keeping

- Maintain a log of all **Podocarpus flavanone** waste generated, including quantities and disposal dates. This is essential for regulatory compliance.

## Experimental Workflow for Disposal

The following diagram illustrates the logical flow of the proper disposal procedure for **Podocarpus flavanone**.



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Caption: Logical workflow for the proper disposal of **Podocarpus flavanone** waste.

Disclaimer: This information is provided as a guide and should be supplemented by your institution's specific safety and disposal protocols. Always consult with your EHS department for guidance on hazardous waste management.

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